

# Essential Safety and Operational Guide for Handling Iodo-Ethane-d5

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## Compound of Interest

Compound Name: Ethane-d5, iodo-

Cat. No.: B031937

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling Iodo-Ethane-d5. It outlines procedural, step-by-step guidance for safe operation and disposal.

## Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	Ethane-d5, iodo-
Synonyms	Iodoethane-d5, Ethyl-d5 iodide
CAS Number	6485-58-1
Molecular Formula	C2D5I
Molecular Weight	161.00 g/mol

Hazard Classification:[\[1\]](#)

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	1	H317: May cause an allergic skin reaction
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling Iodo-Ethane-d5. The following table summarizes the required equipment.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87 standards. A face shield should be worn over goggles if there is a significant risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a>	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	- Gloves: Disposable nitrile gloves are suitable for incidental contact. For prolonged or direct contact, heavier-duty gloves should be considered after consulting the manufacturer's chemical resistance guide. <a href="#">[2]</a> <a href="#">[3]</a> - Lab Coat: A standard, long-sleeved laboratory coat. <a href="#">[2]</a> - Clothing: Long pants and closed-toe shoes are mandatory. <a href="#">[2]</a> <a href="#">[3]</a>	Prevents skin contact, which can cause irritation and potential sensitization. <a href="#">[1]</a> A lab coat protects personal clothing from contamination.
Respiratory Protection	All handling of Iodo-Ethane-d5 should be conducted in a certified chemical fume hood. <a href="#">[2]</a> If a fume hood is not available, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors is required. <a href="#">[1]</a> <a href="#">[4]</a>	Minimizes the inhalation of vapors, which may cause respiratory irritation and sensitization. <a href="#">[1]</a>

## Experimental Protocols: Safe Handling and Storage

Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks. Ensure the supplier's label is intact and legible.
- **Storage:** Store the compound in a refrigerator at +2°C to +8°C.[1][5] The storage area must be well-ventilated. Protect the container from light and keep it tightly closed.[1][5]

#### Preparation for Use:

- **Work Area Setup:** Before handling, ensure a certified chemical fume hood is operational. Cover the work surface with absorbent, disposable bench paper.
- **PPE:** Don all required personal protective equipment as outlined in the PPE table above.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible.[4] Have a spill kit appropriate for flammable liquids nearby.

#### Handling and Dispensing:

- **Ventilation:** All operations must be performed inside a chemical fume hood to avoid inhalation of vapors.[1][2]
- **Ignition Sources:** Iodo-Ethane-d5 is a flammable liquid. Keep it away from heat, sparks, open flames, and other ignition sources.[1][6] Use only non-sparking tools.[1]
- **Static Discharge:** Take precautionary measures against static discharge. Ensure that the container and receiving equipment are grounded and bonded.[1]
- **Transfer:** When transferring the liquid, do so carefully to minimize splashing.

## Disposal Plan

Proper disposal of Iodo-Ethane-d5 and contaminated materials is crucial for laboratory safety and environmental protection.

#### Waste Segregation and Collection:

- **Halogenated Organic Waste:** Iodo-Ethane-d5 is a halogenated organic compound.[7][8] All liquid waste containing this chemical must be collected in a designated, properly labeled

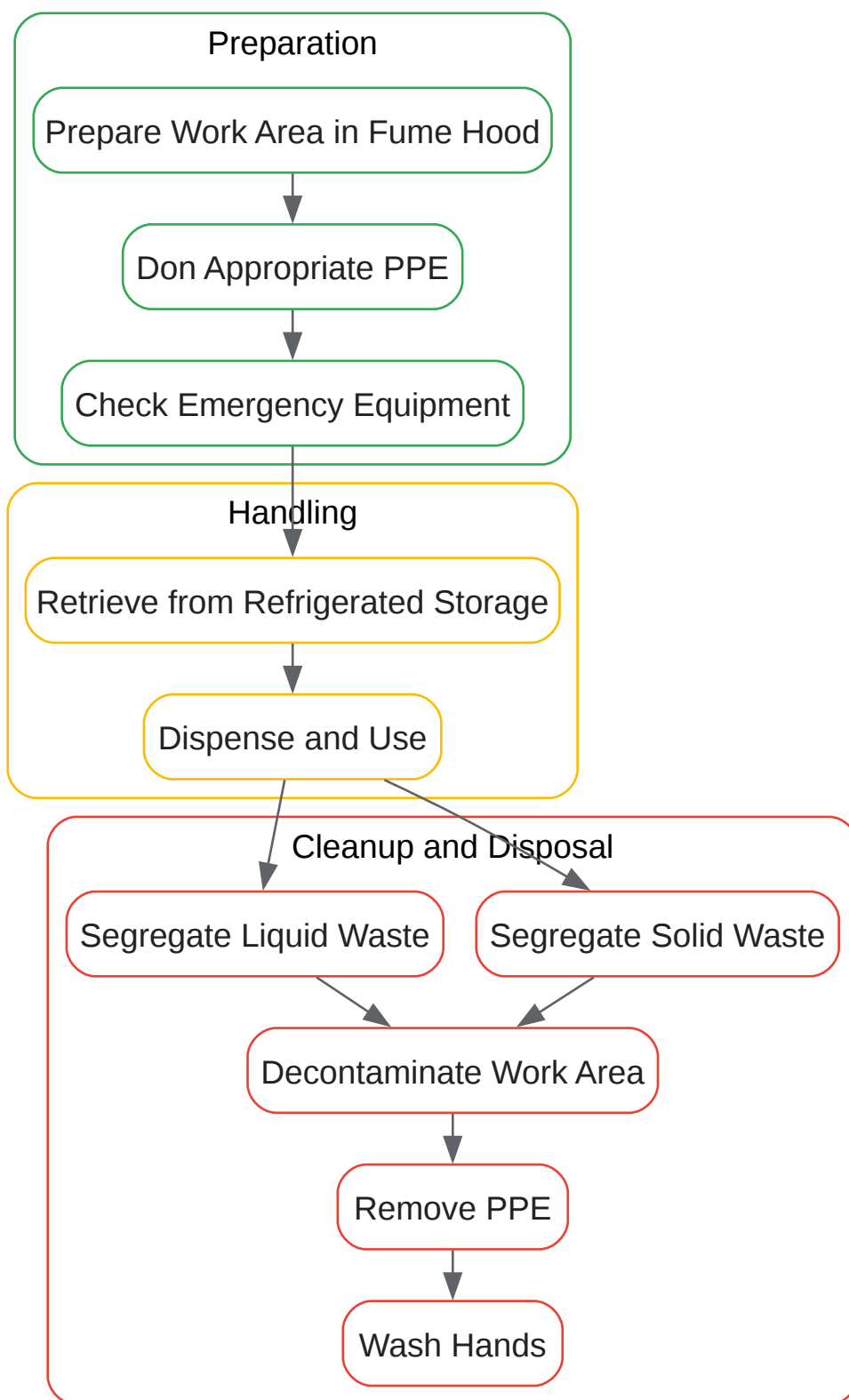
hazardous waste container for halogenated organic liquids.[7][9]

- Solid Waste: All solid materials contaminated with Iodo-Ethane-d5 (e.g., pipette tips, gloves, bench paper) must be collected in a separate, clearly labeled hazardous waste container for solid halogenated waste.[2]
- Labeling: Waste containers must be labeled with the words "Hazardous Waste" and the full chemical name "Iodo-Ethane-d5".[8][9] Do not use abbreviations.
- Container Management: Keep waste containers tightly closed except when adding waste.[9] Store waste containers in a designated satellite accumulation area.

#### Disposal Procedure:

- Consult Local Regulations: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Waste Pickup: Arrange for the collection of the hazardous waste by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.

## Workflow for Handling Iodo-Ethane-d5



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Caption: Logical workflow for handling Iodo-Ethane-d5.

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